

dl-Alanyl-dl-valine discovery and scientific literature

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Compound of Interest

Compound Name: *dl-Alanyl-dl-valine*

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dl-Alanyl-dl-valine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

dl-Alanyl-dl-valine is a dipeptide composed of the amino acids alanine and valine in a racemic mixture. While a specific historical discovery of this particular dipeptide is not prominently documented, its existence and study are a direct result of the foundational work on peptide chemistry initiated by Emil Fischer in the early 20th century. Fischer's pioneering work on the peptide bond and methods for synthesizing peptides opened the door for the creation and investigation of countless peptide structures, including **dl-Alanyl-dl-valine**.^[1] This dipeptide serves as a valuable model system for fundamental studies in peptide chemistry, stereochemistry, and biochemistry due to its relatively simple structure. Its significance in academic research lies in the exploration of peptide bond properties, the influence of aliphatic side chains on dipeptide behavior, and the study of diastereoisomer properties and separation.^[1]

This technical guide provides an in-depth overview of **dl-Alanyl-dl-valine**, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and a discussion of its relevance in scientific research.

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **dl-Alanyl-dl-valine**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	[2][3][4][5]
Molecular Weight	188.22 g/mol	[2][3][5]
CAS Number	1999-46-8	[2][3][4][5]
Appearance	White to almost white powder/crystal	[5]
Boiling Point (Predicted)	401.8 ± 30.0 °C	[5]
Density (Predicted)	1.134 ± 0.06 g/cm ³	[5]
pKa (Predicted)	3.18 ± 0.10	[5]
Storage Temperature	-20°C	[5]

Experimental Protocols

Chemical Synthesis of dl-Alanyl-dl-valine

The chemical synthesis of **dl-Alanyl-dl-valine** typically involves the coupling of protected dl-alanine and dl-valine amino acids. The use of racemic starting materials without stereochemical control results in a mixture of all four possible diastereomers: L-Ala-L-Val, D-Ala-D-Val, L-Ala-D-Val, and D-Ala-L-Val.[1] A general protocol for solution-phase synthesis is outlined below.

Materials:

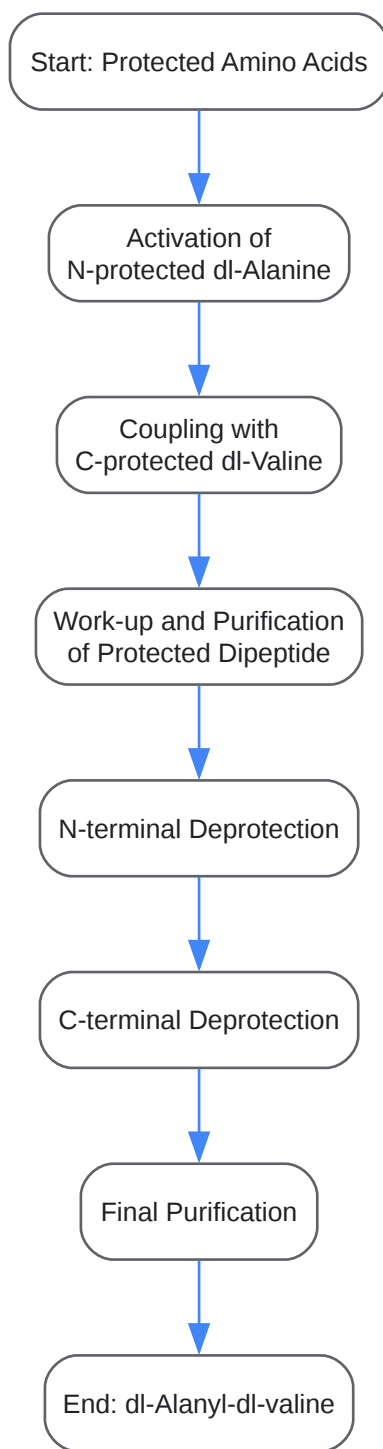
- N-protected dl-alanine (e.g., Boc-dl-alanine)
- C-protected dl-valine (e.g., dl-valine methyl ester hydrochloride)
- Coupling agent (e.g., DCC, HBTU)

- Base (e.g., DIPEA, NMM)
- Solvents (e.g., DCM, DMF)
- Reagents for deprotection (e.g., TFA for Boc group, NaOH for methyl ester)

Methodology:

- Activation of N-protected dl-alanine: Dissolve N-protected dl-alanine in an anhydrous solvent (e.g., DCM). Add the coupling agent and stir at 0°C for 30 minutes.
- Coupling Reaction: In a separate flask, dissolve the C-protected dl-valine and a base in an anhydrous solvent. Add this solution to the activated N-protected dl-alanine solution and stir the reaction mixture at room temperature overnight.
- Work-up and Purification: Filter the reaction mixture to remove any precipitated by-products. Wash the filtrate with acidic and basic aqueous solutions to remove unreacted starting materials and other impurities. Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure. The crude protected dipeptide can be purified by column chromatography.
- Deprotection:
 - N-terminal deprotection: Treat the purified protected dipeptide with a suitable deprotecting agent (e.g., TFA in DCM for a Boc group).
 - C-terminal deprotection: Saponify the methyl ester using a base like sodium hydroxide.
- Final Purification: The final **dl-Alanyl-dl-valine** product can be purified by recrystallization or preparative HPLC.

Diagram of the Chemical Synthesis Workflow:



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Caption: General workflow for the chemical synthesis of **dl-Alanyl-dl-valine**.

Purification and Analysis

High-Performance Liquid Chromatography (HPLC): HPLC is a crucial technique for the purification and analysis of **dl-Alanyl-dl-valine**. Reversed-phase HPLC can be used for the final purification of the dipeptide. Chiral HPLC is employed for the separation and quantification of the different stereoisomers.[\[1\]](#)

Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the synthesized dipeptide. Electron ionization (EI) and electrospray ionization (ESI) are common techniques used for this purpose.[\[1\]](#)[\[2\]](#)[\[3\]](#)

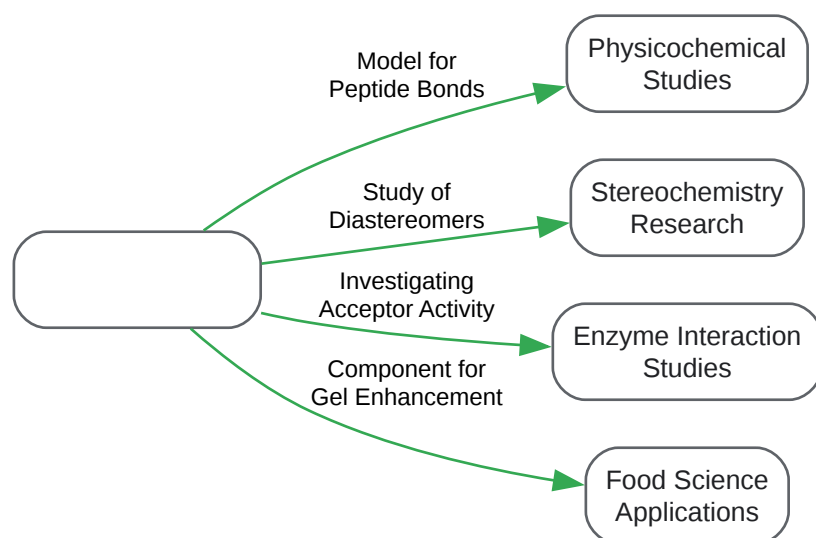
Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **dl-Alanyl-dl-valine**, confirming the presence of both alanine and valine residues and the peptide bond formation.[\[1\]](#)

Biological Significance and Research Applications

Currently, there is no evidence to suggest that **dl-Alanyl-dl-valine** is involved in specific signaling pathways in biological systems. Its primary role in scientific literature is that of a model dipeptide. Research applications include:

- **Physicochemical Studies:** Investigating the fundamental properties of peptide bonds, such as their thermodynamic stability and conformational preferences.[\[1\]](#)
- **Stereochemistry:** Studying the properties and separation of diastereomers, which can have different biological and physical characteristics.[\[1\]](#)
- **Enzyme-Substrate Interactions:** While not a substrate for all enzymes, it has been used in studies investigating the acceptor activity of dipeptides in enzymatic reactions, such as those involving γ -glutamyl transpeptidase.[\[1\]](#)
- **Food Science:** Recent studies have explored the use of dl-valine (a component of **dl-Alanyl-dl-valine**) as a gel enhancer in food products, where it can improve texture and water retention through hydrophobic interactions.[\[6\]](#)

Diagram of Research Applications:



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Caption: Research applications of **dl-Alanyl-dl-valine**.

Conclusion

dl-Alanyl-dl-valine, a simple dipeptide, continues to be a relevant molecule in the field of peptide science. While it may not have a direct role in complex biological signaling, its utility as a model compound for fundamental chemical and biochemical studies is well-established. The straightforward nature of its synthesis and the presence of stereoisomers make it an excellent tool for researchers exploring the intricacies of peptide structure, function, and analysis. Future research may uncover novel applications for this dipeptide, potentially in materials science or as a component in more complex synthetic peptides.

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